

Application Notes and Protocols for Measuring TDRL-551 Efficacy In Vitro

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Compound of Interest

Compound Name: TDRL-551

Cat. No.: B15586761

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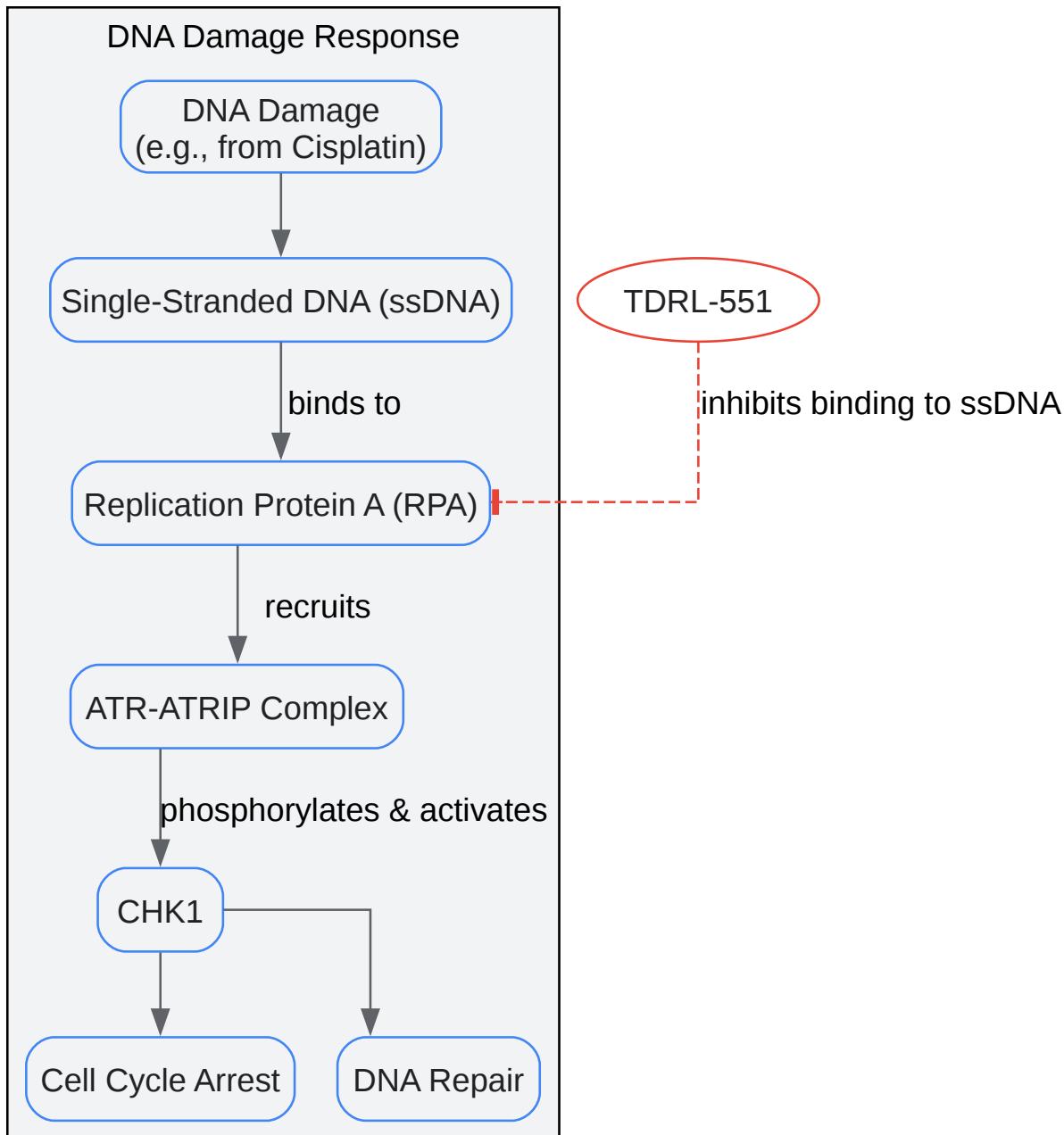
Introduction

TDRL-551 is a small molecule inhibitor of Replication Protein A (RPA), a critical component of the DNA Damage Response (DDR) pathway. By binding to RPA, **TDRL-551** prevents its interaction with single-stranded DNA (ssDNA), thereby disrupting DNA replication and repair processes.^[1] This mechanism of action makes **TDRL-551** a promising anti-cancer agent, both as a monotherapy and in combination with DNA-damaging chemotherapeutics like cisplatin.^[1] These application notes provide detailed protocols for assessing the in vitro efficacy of **TDRL-551**, enabling researchers to quantify its cytotoxic and apoptotic effects, and to elucidate its impact on cellular signaling pathways.

Mechanism of Action: Inhibition of the RPA-ssDNA Interaction

TDRL-551 functions by directly binding to RPA, which is a key protein in maintaining genome stability. RPA binds to ssDNA, protecting it from nucleases and serving as a platform for the recruitment of other proteins involved in DNA replication and repair. By inhibiting the RPA-ssDNA interaction, **TDRL-551** can induce replication stress, leading to cell cycle arrest and apoptosis. Furthermore, this inhibition can sensitize cancer cells to other DNA-damaging agents.

Below is a diagram illustrating the signaling pathway affected by **TDRL-551**.



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TDRL-551 Mechanism of Action

Quantitative Data Presentation

The efficacy of **TDRL-551** can be quantified by determining its half-maximal inhibitory concentration (IC50) in various cancer cell lines. The following table summarizes representative IC50 values obtained from clonogenic survival assays.

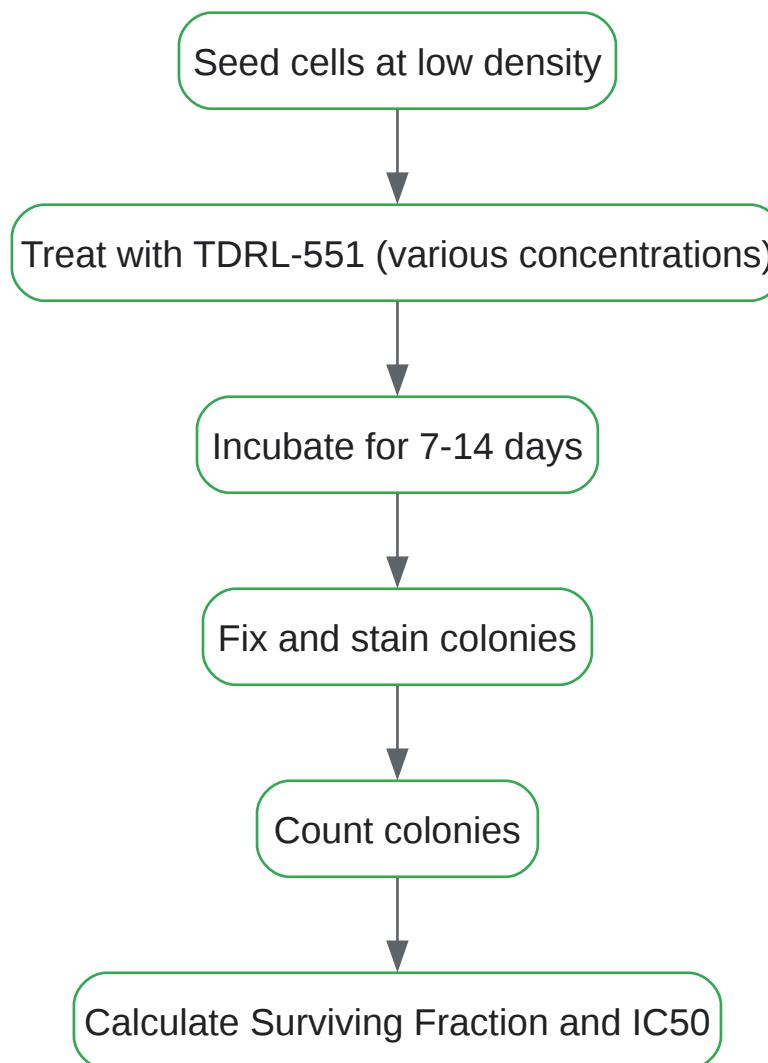
Cell Line	Cancer Type	TDRL-551 IC50 (μM)
A2780	Ovarian Cancer	25[1]
SKOV3	Ovarian Cancer	Similar to A2780
OVCA429	Ovarian Cancer	Similar to A2780
H460	Non-Small Cell Lung Cancer	Similar to A2780

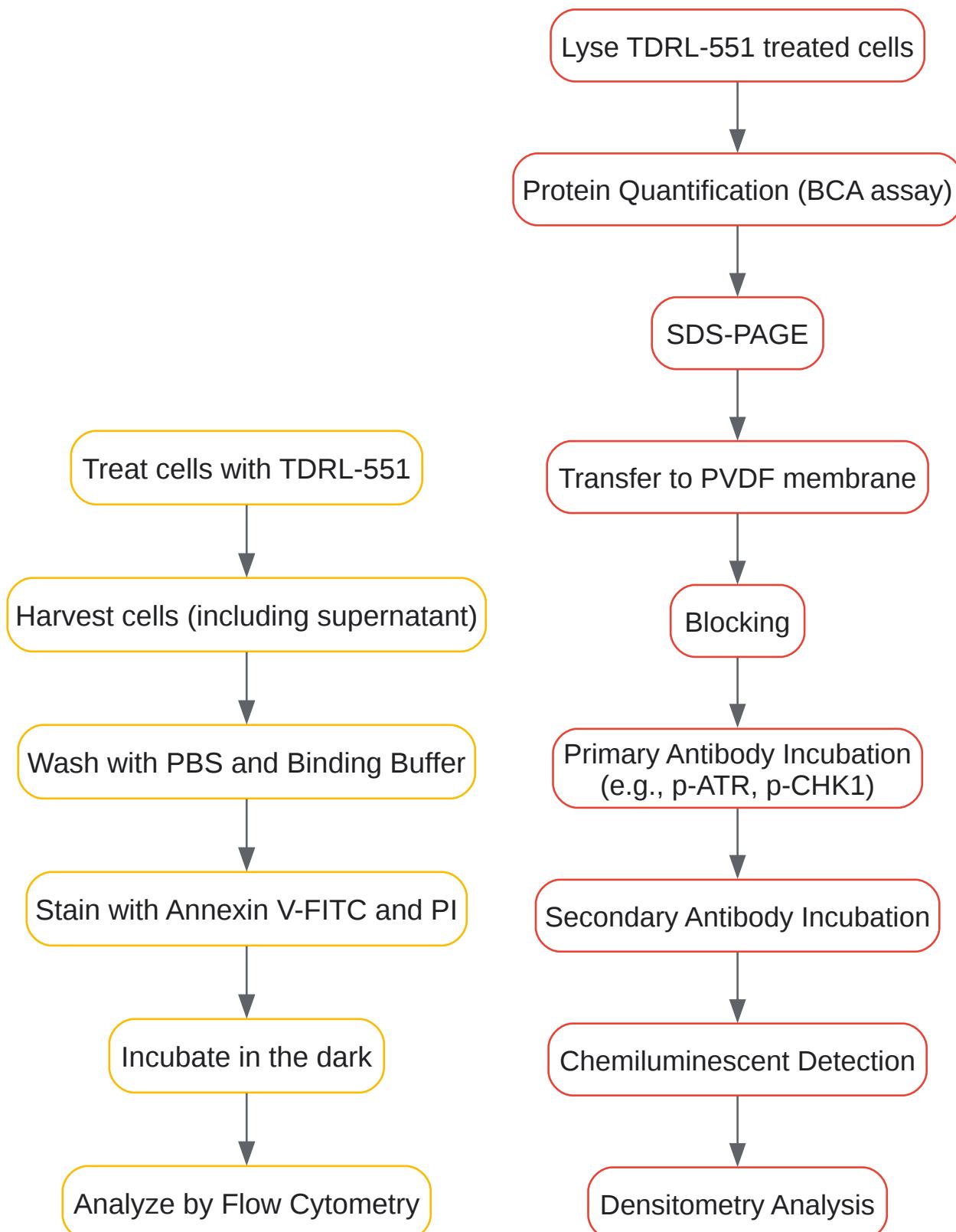
Experimental Protocols

Cell Viability Assessment: Clonogenic Survival Assay

This assay assesses the ability of single cells to proliferate and form colonies after treatment with **TDRL-551**.

Workflow Diagram:



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References

- 1. Chemical inhibitor targeting the Replication Protein A-DNA interaction increases the efficacy of Pt-based chemotherapy in lung and ovarian cancer - PMC [pmc.ncbi.nlm.nih.gov]
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